

An In-depth Technical Guide to Dimethyl Allylmalonate

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Compound of Interest

Compound Name: *Dimethyl allylmalonate*

CAS No.: 40637-56-7

Cat. No.: B109623

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl allylmalonate**, a valuable reagent in organic synthesis. It covers its chemical and physical properties, detailed synthesis protocols, key reactions, and applications, with a focus on its role in the development of complex molecules and active pharmaceutical ingredients (APIs).

Chemical and Physical Properties

Dimethyl allylmalonate is a colorless to light yellow liquid.[1] It is a diester derivative of malonic acid, featuring both a reactive methylene group and a terminal allyl group, which makes it a versatile building block in organic synthesis.[2]

Table 1: Physicochemical Properties of **Dimethyl Allylmalonate**

Property	Value	Source
CAS Number	40637-56-7	[1][3][4][5]
Molecular Formula	C ₈ H ₁₂ O ₄	[3][5][6]
Molecular Weight	172.18 g/mol	[3][4][5][6]
Appearance	Colorless to Light yellow clear liquid	[1]
Purity	>98.0% (GC)	[1]
Density	1.071 g/mL at 25 °C	[2][4]
Boiling Point	207 °C at 771 mmHg	[2][4]
Melting Point	< -80 °C	[3][7][8]
Refractive Index (n ₂₀ /D)	1.435	[2][4]
Flash Point	93 °C (199.4 °F) - closed cup	[4]
Solubility	Slightly soluble in water, soluble in organic solvents like alcohol and ether.	[9]
InChI Key	VZNFVLWVHHMBG-UHFFFAOYSA-N	[2][4][6]
SMILES	<chem>COC(=O)C(CC=C)C(=O)OC</chem>	[2][4][6]

Synthesis of Dimethyl Allylmalonate

The most common method for synthesizing **Dimethyl allylmalonate** is the alkylation of dimethyl malonate with an allyl halide, such as allyl bromide. This reaction proceeds via the formation of a resonance-stabilized enolate from dimethyl malonate in the presence of a base.

Experimental Protocol: Alkylation of Dimethyl Malonate

This protocol is adapted from procedures for similar malonic ester alkylations.[9][10]

Materials:

- Dimethyl malonate
- Allyl bromide
- Sodium hydride (NaH, 60% dispersion in mineral oil) or another suitable base (e.g., potassium carbonate)
- Anhydrous N,N-Dimethylformamide (DMF) or anhydrous acetonitrile
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

Equipment:

- Three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Dropping funnel
- Inert atmosphere setup (e.g., nitrogen or argon)
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

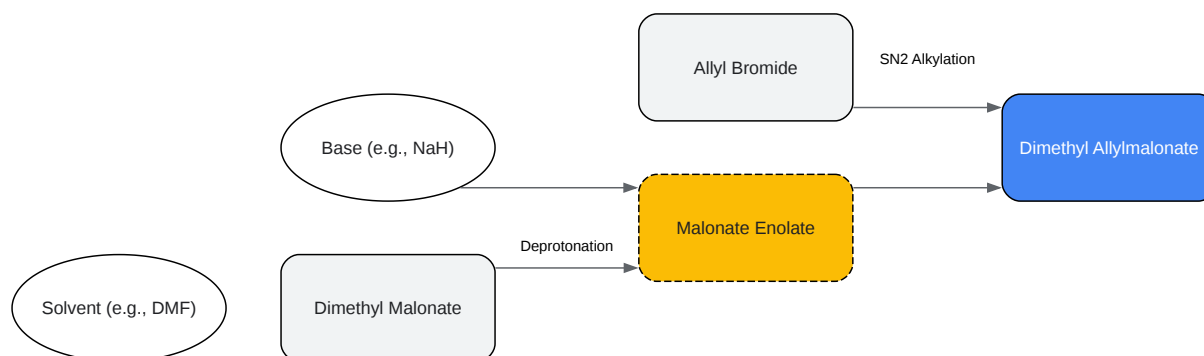
Procedure:

- Reaction Setup: A dry 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a condenser, and a dropping funnel under an inert atmosphere is charged with a 60%

dispersion of sodium hydride in mineral oil. The sodium hydride is washed with anhydrous hexanes to remove the mineral oil, and the hexanes are carefully decanted. Anhydrous DMF is then added to the flask.

- **Formation of the Enolate:** The suspension is cooled to 0 °C in an ice bath. Dimethyl malonate is added dropwise to the stirred suspension, ensuring the temperature remains below 10 °C. After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 30 minutes. The cessation of hydrogen gas evolution indicates the formation of the sodium enolate of dimethyl malonate.
- **Alkylation:** The reaction mixture is cooled again to 0 °C, and allyl bromide is added dropwise. After the addition, the reaction mixture is allowed to warm to room temperature and then heated to 50 °C for 3 hours.
- **Work-up:** The reaction mixture is cooled to room temperature and cautiously quenched by the slow addition of saturated aqueous ammonium chloride solution. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with deionized water and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator. The resulting crude oil is purified by vacuum distillation to afford **Dimethyl allylmalonate** as a colorless liquid.

Diagram 1: Synthesis of **Dimethyl Allylmalonate**



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Caption: General workflow for the synthesis of **Dimethyl allylmalonate**.

Key Reactions and Applications

Dimethyl allylmalonate is a versatile intermediate for the synthesis of a wide range of compounds, owing to the reactivity of its ester and allyl functionalities.[2] It is particularly valuable in the pharmaceutical industry for the synthesis of barbiturates, anti-inflammatory drugs, and anti-cancer agents.[4][11]

Reactions at the Methylene Position

The acidic proton of the dicarbonyl moiety allows for further alkylation or condensation reactions.

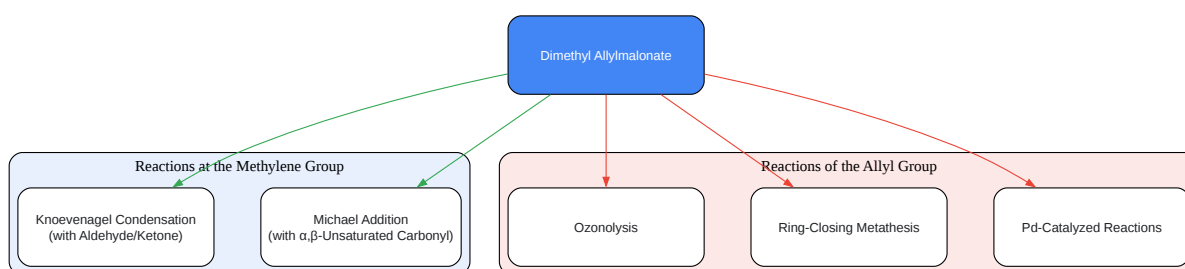
- Knoevenagel Condensation: Reaction with aldehydes or ketones in the presence of a base to form α,β -unsaturated esters.
- Michael Addition: The enolate can act as a nucleophile in conjugate additions to α,β -unsaturated carbonyl compounds.

Reactions of the Allyl Group

The double bond of the allyl group can undergo various addition and rearrangement reactions.

- Ozonolysis: Cleavage of the double bond to yield aldehydes or carboxylic acids.
- Metathesis: Ring-closing metathesis is a powerful tool for the synthesis of cyclic compounds.
- Palladium-Catalyzed Reactions: The allyl group can participate in various palladium-catalyzed cross-coupling and allylic substitution reactions.

Diagram 2: Key Reactions of **Dimethyl Allylmalonate**



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Caption: Overview of the reactivity of **Dimethyl allylmalonate**.

Safety and Handling

Dimethyl allylmalonate is a combustible liquid and should be handled with appropriate safety precautions.^[1]

Table 2: Safety Information for **Dimethyl Allylmalonate**

Hazard Statement	Precautionary Statement	Source
H227: Combustible liquid	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[1]
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[12]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[12]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[12]

Storage: Store in a cool, well-ventilated area away from incompatible materials such as strong oxidizing agents.[8][13]

Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and respiratory protection.[8]

Conclusion

Dimethyl allylmalonate is a highly versatile and valuable building block in organic synthesis. Its dual functionality allows for a wide range of chemical transformations, making it an important intermediate in the synthesis of complex organic molecules, including pharmaceuticals. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective utilization in research and development.

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